

Technical Guide: Synthesis and Chemical Structure of EINECS 300-951-4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 300-951-4*

Cat. No.: *B15189126*

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Introduction

This technical guide provides a detailed overview of the chemical structure and a comprehensive synthesis protocol for the compound identified by EINECS number 300-951-4. This substance is a complex organic molecule belonging to the class of stilbene-triazine fluorescent whitening agents. These compounds are widely used in various industries to enhance the whiteness of materials by absorbing ultraviolet light and re-emitting it in the blue region of the visible spectrum. The information presented herein is compiled from publicly available chemical data and analogous synthesis procedures.

Chemical Identity and Structure

The chemical registered under **EINECS 300-951-4** is a complex salt with the CAS number 93965-04-9.^[1] Its chemical identity is multifaceted, with the core structure being a highly substituted 4,4'-bis(triazinylamino)stilbene-2,2'-disulfonic acid.

IUPAC Name: diazanium;5-[[4-anilino-6-[bis(2-hydroxyethyl)amino]-1,3,5-triazin-2-yl]amino]-2-[(E)-2-[4-[[4-anilino-6-[bis(2-hydroxyethyl)amino]-1,3,5-triazin-2-yl]amino]-2-sulfonatophenyl]ethenyl]benzenesulfonate;2-(2-hydroxyethylamino)ethanol^[1]

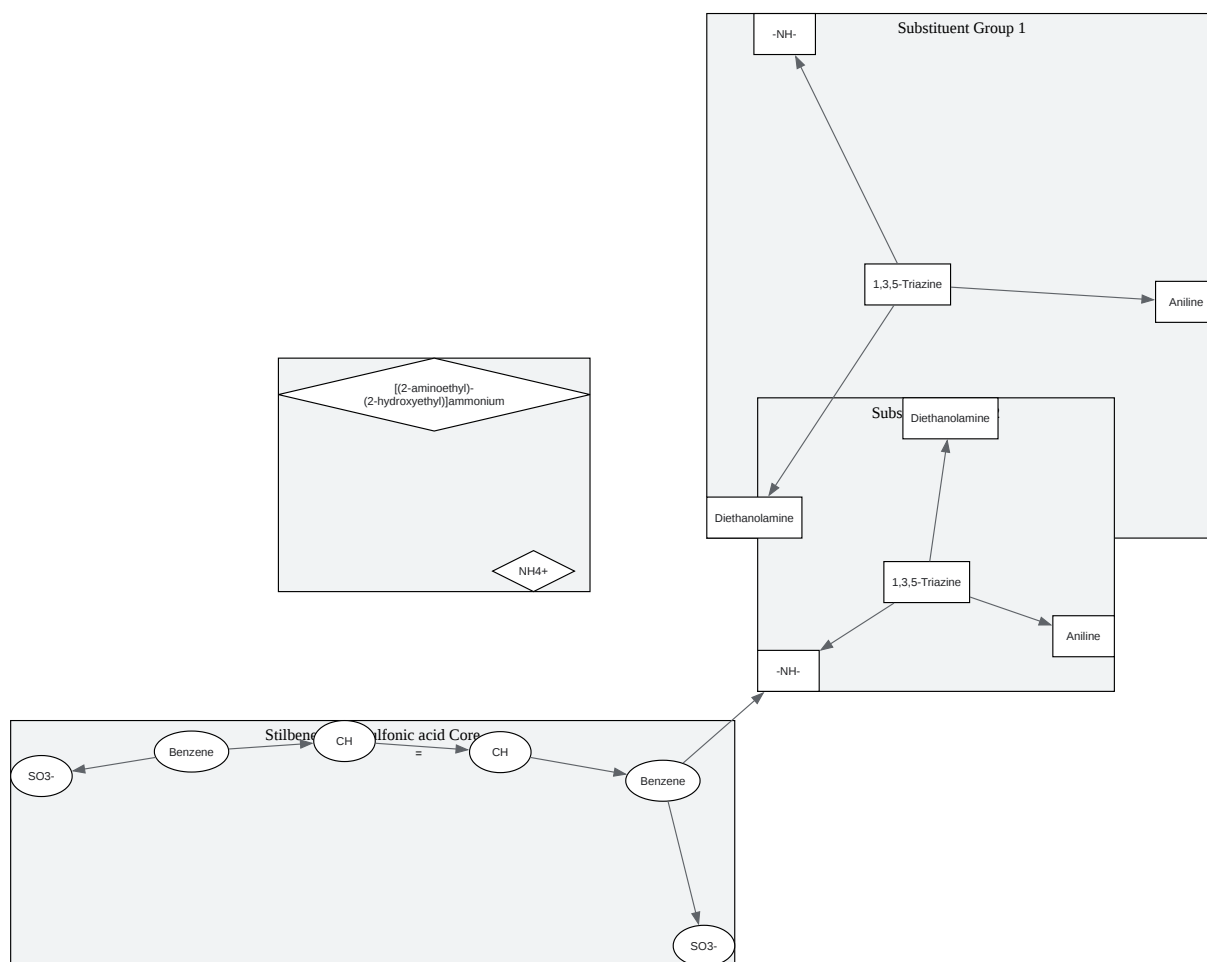
A closely related chemical name provided is 4,4'-bis[[6-anilino-4-[bis(2-hydroxyethyl)amino]-1,3,5-triazin-2-yl]amino]stilbene-2,2'-disulfonic acid, ammonium salt,

compound with [(2-aminoethyl)-(2-hydroxyethyl)]ammonium.

The molecular formula for the complete salt complex is C₄₄H₆₁N₁₅O₁₂S₂, and its molecular weight is approximately 1056.2 g/mol .[\[1\]](#)

The core structure of the molecule is based on a stilbene backbone, which is symmetrically substituted with triazine rings. These triazine rings are further functionalized with aniline and diethanolamine groups. The sulfonic acid groups on the stilbene core enhance the water solubility of the compound. The overall molecule is a complex salt, indicating the presence of counter-ions to balance the charge of the sulfonate groups.

Chemical Structure Visualization



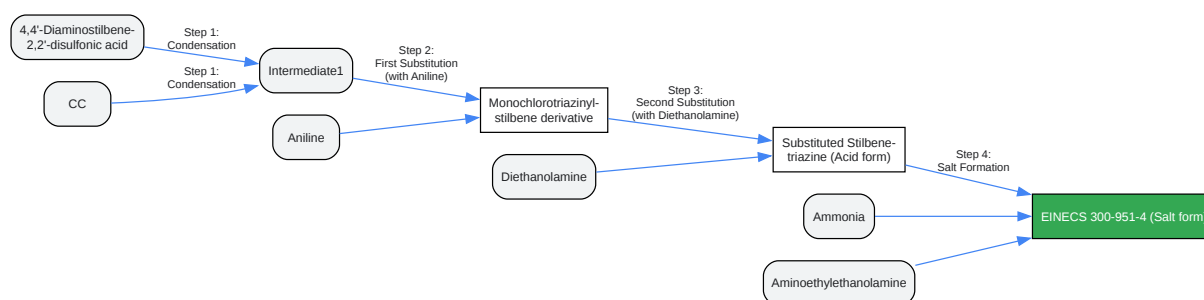
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Caption: Logical relationship of the core chemical structure of **EINECS 300-951-4**.

Synthesis of EINECS 300-951-4

The synthesis of this complex fluorescent whitening agent is a multi-step process involving nucleophilic substitution reactions on a triazine core. The general strategy involves the sequential reaction of cyanuric chloride with 4,4'-diaminostilbene-2,2'-disulfonic acid, followed by the addition of aniline and diethanolamine. The final step involves the formation of the ammonium and aminoethanolamine salts.

Overall Synthesis Workflow



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Caption: General synthesis workflow for **EINECS 300-951-4**.

Experimental Protocols

The following is a representative, detailed experimental protocol for the synthesis of the core structure of **EINECS 300-951-4**, based on established procedures for analogous stilbene-triazine fluorescent whitening agents.[2][3][4] Note: Specific reaction conditions, yields, and purification methods for this exact compound are proprietary and not publicly available. The following protocol is for research and informational purposes only.

Step 1: Synthesis of the Dichlorotriazinyl Intermediate

- **Preparation of Cyanuric Chloride Slurry:** In a reaction vessel equipped with a stirrer, thermometer, and pH probe, a slurry of cyanuric chloride (2.0 equivalents) is prepared in a mixture of ice and water, or an aqueous organic solvent like acetone/water, to maintain a temperature of 0-5 °C.
- **Condensation with DAS:** A solution of 4,4'-diaminostilbene-2,2'-disulfonic acid (DAS) (1.0 equivalent) is neutralized with an aqueous solution of sodium carbonate or sodium hydroxide. This solution is then slowly added to the cyanuric chloride slurry over a period of 1-2 hours.
- **pH and Temperature Control:** The pH of the reaction mixture is maintained between 4.5 and 6.0 by the continuous addition of an aqueous sodium carbonate solution (e.g., 20% w/v). The temperature is strictly controlled to remain between 0-5 °C.
- **Reaction Completion:** The reaction is monitored by thin-layer chromatography (TLC) for the disappearance of the starting DAS. The reaction is typically complete within 2-4 hours. The resulting product is a suspension of the dichlorotriazinyl-stilbene derivative.

Step 2: First Substitution with Aniline

- **Addition of Aniline:** To the suspension from Step 1, aniline (2.0 equivalents) is added.
- **Temperature and pH Adjustment:** The temperature of the reaction mixture is gradually raised to 30-40 °C. The pH is adjusted and maintained between 6.0 and 8.0 with the addition of aqueous sodium hydroxide.
- **Reaction Progression:** The reaction is stirred at this temperature for 2-3 hours. The progress is monitored by TLC.
- **Intermediate Product:** The product of this step is the monochlorotriazinyl-stilbene derivative, where one chlorine atom on each triazine ring has been substituted by an aniline group.

Step 3: Second Substitution with Diethanolamine

- **Addition of Diethanolamine:** Diethanolamine (2.0 equivalents) is added to the reaction mixture from Step 2.
- **Heating:** The reaction mixture is heated to 80-95 °C and maintained at this temperature.

- **Reaction Completion:** The reaction is held at this temperature for 4-6 hours until completion, as indicated by TLC.
- **Formation of the Acid Form:** The product at this stage is the fully substituted stilbene-triazine compound in its acid form.

Step 4: Salt Formation and Isolation

- **Cooling and Neutralization:** The reaction mixture is cooled to room temperature. The pH is adjusted with ammonia and aminoethylethanolamine to form the corresponding salts.
- **Isolation:** The final product can be isolated by various methods, such as salting out with sodium chloride followed by filtration, or by spray drying the final solution.
- **Purification:** The product may be further purified by recrystallization or other chromatographic techniques if a higher purity is required for specific applications.

Quantitative Data

Specific quantitative data for the synthesis of **EINECS 300-951-4** is not available in the public domain. However, for analogous stilbene-triazine fluorescent whitening agents, the following representative data can be expected.

Parameter	Representative Value
Overall Yield	80-95%
Melting Point	>300 °C (decomposes)
Appearance	Yellowish to amber powder or liquid
Solubility	Soluble in water
UV Absorption (λ_{max})	~350 nm
Emission (λ_{max})	~430-450 nm

Conclusion

This technical guide has provided a comprehensive overview of the chemical structure and a plausible synthesis route for **EINECS 300-951-4**. The synthesis is a multi-step process that requires careful control of reaction conditions to achieve the desired product. While a specific, validated experimental protocol is not publicly available, the information provided herein, based on analogous chemical syntheses, offers a solid foundation for researchers and scientists working with this class of compounds. It is imperative that any attempt to replicate this synthesis is conducted by trained professionals in a controlled laboratory setting with appropriate safety precautions.

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References

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